

# An In-depth Technical Guide to Methyl 3-(2-methoxyphenyl)-3-oxopropanoate

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## Compound of Interest

Compound Name: *Methyl 3-(2-methoxyphenyl)-3-oxopropanoate*

Cat. No.: *B152778*

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For Researchers, Scientists, and Drug Development Professionals

## Abstract

This technical guide provides a comprehensive overview of **Methyl 3-(2-methoxyphenyl)-3-oxopropanoate**, a keto ester of interest in synthetic chemistry and drug discovery. Due to the limited availability of specific data for this compound, this guide leverages information on its closely related isomers, Methyl 3-(3-methoxyphenyl)-3-oxopropanoate and Methyl 3-(4-methoxyphenyl)-3-oxopropanoate, to provide representative data and protocols. This document covers the chemical identity, physical and chemical properties, a plausible synthetic route based on the Claisen condensation, and potential applications in drug development, supported by data on the biological activities of similar molecular scaffolds.

## Chemical Identity and Properties

While a specific CAS number for **Methyl 3-(2-methoxyphenyl)-3-oxopropanoate** could not be definitively identified in public databases, its molecular structure and properties can be inferred from its chemical name and the data available for its isomers.

Synonyms: Methyl 2-methoxybenzoylacetate

Molecular Formula:  $C_{11}H_{12}O_4$

Molecular Weight: 208.21 g/mol

The structural isomers, Methyl 3-(3-methoxyphenyl)-3-oxopropanoate and Methyl 3-(4-methoxyphenyl)-3-oxopropanoate, are well-documented and their properties provide a valuable reference point for understanding the target compound.

Table 1: Physicochemical Properties of Methyl 3-(aryl)-3-oxopropanoate Isomers

Property	Methyl 3-(3-methoxyphenyl)-3-oxopropanoate	Methyl 3-(4-methoxyphenyl)-3-oxopropanoate
CAS Number	779-81-7[1]	22027-50-5[2]
Molecular Formula	C <sub>11</sub> H <sub>12</sub> O <sub>4</sub> [1]	C <sub>11</sub> H <sub>12</sub> O <sub>4</sub> [2]
Molecular Weight	208.21 g/mol [1]	208.21 g/mol [2]
Appearance	Not specified	Light yellow crystalline solid[2]
Melting Point	Not specified	40-42 °C[2]
Boiling Point	Not specified	135 °C at 0.27 mmHg[2]
Density	Not specified	1.147 g/cm <sup>3</sup> (Predicted)[2]

## Spectroscopic Data (Representative)

Spectroscopic data is crucial for the identification and characterization of chemical compounds. While specific spectra for **Methyl 3-(2-methoxyphenyl)-3-oxopropanoate** are not readily available, the expected spectral features can be predicted based on its structure and data from its isomers.

Table 2: Predicted and Representative Spectroscopic Data

Technique	Predicted Features for Methyl 3-(2-methoxyphenyl)-3-oxopropanoate	Representative Data from Isomers/Related Compounds
$^1\text{H}$ NMR	Aromatic protons (approx. 6.8-7.8 ppm), Methylene protons (approx. 3.9 ppm), Methoxy protons (approx. 3.8 ppm), Methyl ester protons (approx. 3.7 ppm)	For Methyl 3-methoxypropionate (a related ester): characteristic shifts for methoxy and ester protons are observed.[3]
$^{13}\text{C}$ NMR	Carbonyl carbons (approx. 167 and 192 ppm), Aromatic carbons, Methylene carbon, Methoxy carbon, Methyl ester carbon	For Methyl 3-(3-methoxyphenyl)-3-oxopropanoate, characteristic carbonyl and aromatic signals are present.[1]
Mass Spectrometry (MS)	Molecular ion peak (m/z) at 208.21	For Methyl 3-(4-methoxyphenyl)propanoate (lacking the 3-oxo group), the molecular ion peak is at m/z 194.[4]
Infrared (IR) Spectroscopy	Strong C=O stretching vibrations for the ketone and ester (approx. 1680-1750 $\text{cm}^{-1}$ ), C-O stretching, and aromatic C-H and C=C stretching.	For Methyl 3-(4-methoxyphenyl)oxirane-2-carboxylate, a strong carbonyl stretch is observed around 1740 $\text{cm}^{-1}$ . [5]

## Experimental Protocols: Synthesis

A plausible and widely used method for the synthesis of  $\beta$ -keto esters like **Methyl 3-(2-methoxyphenyl)-3-oxopropanoate** is the Claisen condensation.[6] This reaction involves the condensation of an ester with another carbonyl compound in the presence of a strong base. For the synthesis of the target compound, a crossed Claisen condensation between Methyl 2-methoxybenzoate and methyl acetate would be a suitable approach.

## General Protocol for Crossed Claisen Condensation

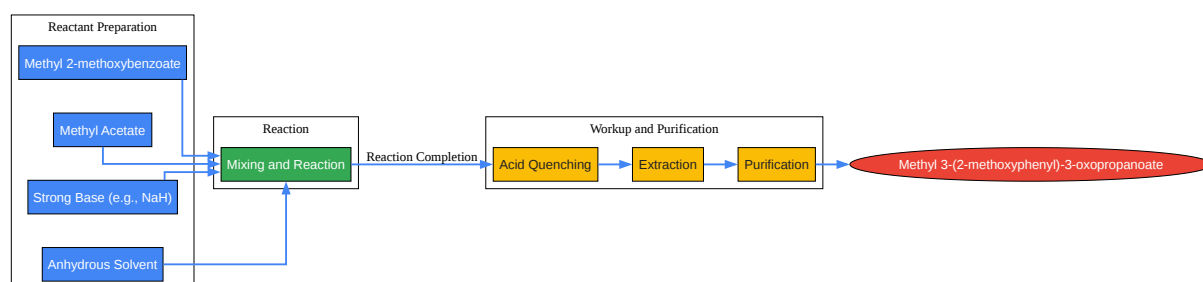
### Materials:

- Methyl 2-methoxybenzoate (CAS: 606-45-1)[[7](#)][[8](#)][[9](#)][[10](#)]
- Methyl acetate
- Sodium hydride (NaH) or Sodium methoxide (NaOMe) as the base
- Anhydrous solvent (e.g., Toluene, THF)
- Aqueous acid (e.g., HCl) for workup
- Organic solvent for extraction (e.g., Ethyl acetate)
- Drying agent (e.g., Anhydrous  $\text{MgSO}_4$ )

### Procedure:

- **Reaction Setup:** A dry, round-bottom flask equipped with a magnetic stirrer, a reflux condenser, and a nitrogen inlet is charged with the anhydrous solvent and the base (e.g., sodium hydride).
- **Addition of Reactants:** A mixture of Methyl 2-methoxybenzoate and an excess of methyl acetate is added dropwise to the stirred suspension of the base at a controlled temperature (often room temperature or slightly elevated).
- **Reaction:** The reaction mixture is stirred under a nitrogen atmosphere for several hours. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).
- **Quenching and Workup:** After the reaction is complete, the mixture is cooled in an ice bath and carefully quenched by the slow addition of a dilute aqueous acid to neutralize the excess base.
- **Extraction:** The aqueous layer is extracted multiple times with an organic solvent (e.g., ethyl acetate).

- **Drying and Concentration:** The combined organic layers are washed with brine, dried over an anhydrous drying agent, filtered, and the solvent is removed under reduced pressure to yield the crude product.
- **Purification:** The crude **Methyl 3-(2-methoxyphenyl)-3-oxopropanoate** can be purified by techniques such as column chromatography or distillation under reduced pressure.



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Caption: Generalized workflow for the synthesis of **Methyl 3-(2-methoxyphenyl)-3-oxopropanoate** via Claisen condensation.

## Potential Applications in Drug Development

$\beta$ -Keto esters are valuable intermediates in organic synthesis and have been explored for their biological activities. The presence of both a ketone and an ester functional group allows for a variety of chemical transformations, making them useful scaffolds in the design of novel therapeutic agents.

## Role as a Synthetic Intermediate

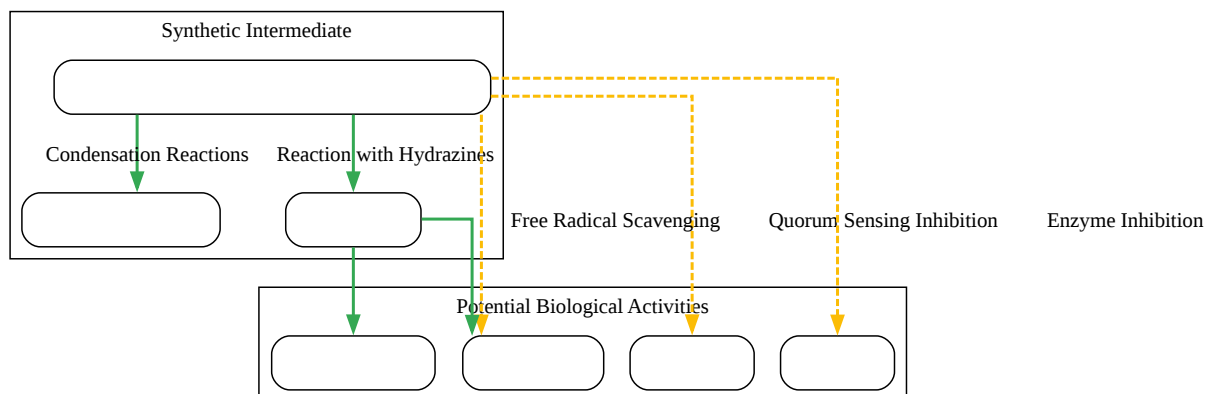
The 1,3-dicarbonyl moiety is a key structural feature in many heterocyclic compounds with diverse pharmacological properties. **Methyl 3-(2-methoxyphenyl)-3-oxopropanoate** can serve as a precursor for the synthesis of:

- **Pyrazolones:** These are synthesized by reacting  $\beta$ -keto esters with hydrazine derivatives and are known to exhibit antimicrobial and anticancer activities.[\[11\]](#)
- **Other Heterocycles:** The reactive methylene group between the two carbonyls can be involved in various condensation reactions to form a wide range of heterocyclic systems.

## Potential Biological Activities

While specific biological data for **Methyl 3-(2-methoxyphenyl)-3-oxopropanoate** is scarce, the biological activities of related methoxy-substituted compounds and  $\beta$ -keto esters suggest potential areas of investigation:

- **Antimicrobial Activity:** Some  $\beta$ -keto esters have been shown to interfere with bacterial quorum sensing, a communication system involved in virulence and biofilm formation.[\[12\]](#)
- **Antifungal Activity:** Ester derivatives containing a keto function have been designed and synthesized as inhibitors of glucosamine-6-phosphate synthase, showing antifungal activity against *Candida albicans*.[\[13\]](#)
- **Antiproliferative and Antioxidant Activity:** Methoxy-substituted benzimidazole derivatives have demonstrated antiproliferative activity against cancer cell lines and significant antioxidant properties.[\[14\]](#) The methoxy group is known to play a role in the antioxidative ability of phenolic compounds.[\[14\]](#)



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Caption: Potential applications of **Methyl 3-(2-methoxyphenyl)-3-oxopropanoate** in synthesis and drug discovery.

## Safety Information

Specific safety data for **Methyl 3-(2-methoxyphenyl)-3-oxopropanoate** is not available. However, based on the data for its isomers and related compounds, the following general precautions should be taken.

Table 3: GHS Hazard Statements for Related Compounds

Compound	GHS Hazard Statements
Methyl 3-(3-methoxyphenyl)-3-oxopropanoate	H315: Causes skin irritation. H319: Causes serious eye irritation. H335: May cause respiratory irritation.[1]
Methyl 3-(2-methoxyphenyl)propanoate	H319: Causes serious eye irritation.[15]

### General Handling Precautions:

- Wear appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat.
- Handle the compound in a well-ventilated area or a chemical fume hood.
- Avoid contact with skin, eyes, and clothing.
- Avoid inhalation of dust or vapors.
- Store in a tightly sealed container in a cool, dry place.

## Conclusion

**Methyl 3-(2-methoxyphenyl)-3-oxopropanoate** is a potentially valuable building block in medicinal chemistry and organic synthesis. While specific experimental data for this compound is limited, this guide provides a solid foundation for its synthesis, characterization, and potential applications by drawing upon data from its isomers and related compounds. Further research is warranted to fully elucidate the chemical and biological properties of this specific molecule. Researchers are encouraged to use the provided synthetic protocol as a starting point and to perform thorough characterization of the resulting product.

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